

# comparative thermal stability PBA versus other polyesters

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**Compound Focus:** Butane-1,4-diol;hexanedioic acid

CAS No.: 25103-87-1

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## Thermal Properties of Selected Biodegradable Polyesters

The following table summarizes key thermal properties for several polyesters, which are often compared in material selection for research and development.

Polyester Type	Glass Transition Temp (Tg)	Melting Temp (Tm)	Heat Deflection Temp (HDT)	Key Findings on Thermal Stability
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| **PBAT** (Polybutylene Adipate Terephthalate) |  $\approx -30^{\circ}\text{C}$  [1] |  $\approx 120^{\circ}\text{C}$  [1] | Information Missing | Good thermal stability; properties are tunable by adjusting the aromatic (BT) unit content [1]. | | **PB'ABT** (Novel copolymer based on 1,3-butanediol) | Information Missing | Information Missing | Information Missing | Synthesized polymers showed "good thermal stability"; specific data not provided in the available abstract [1]. | | **PLA** (Polylactic Acid) | Information Missing | Information Missing | Information Missing | Often blended to improve its thermal and mechanical properties [2]. | | **PBS** (Polybutylene Succinate) | Information Missing | Information Missing | Information Missing | Offers good strength and heat deflection temperature; often used in blends [2]. | | **PET** (Polyethylene Terephthalate, Virgin) | Information Missing |  $246.2^{\circ}\text{C}$  -  $248.4^{\circ}\text{C}$  [3] |  $80^{\circ}\text{C}$  (at 1.8 MPa) [4] | High melting point; thermal degradation kinetics studied via TGA. Service temperature (for 5 years) is up to  $208^{\circ}\text{C}$  before 5% conversion/degradation [5] [4]. | | **rPET**

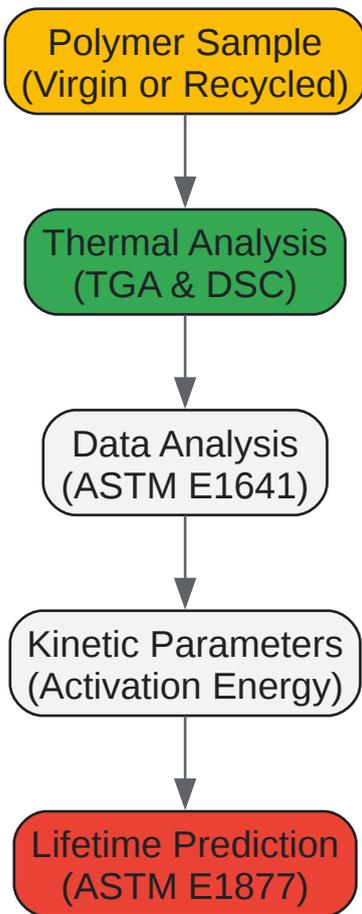
(Recycled PET) | Information Missing | Information Missing | Information Missing | **Key Finding:** A study confirmed that recycled PET (rPET) has virtually identical thermal degradation kinetics and predicted service lifetime (RTI of 206°C) compared to virgin PET [5]. |

## Experimental Protocols for Thermal Analysis

The methodologies below are standard for determining the thermal stability and properties of polyesters.

- **Thermogravimetric Analysis (TGA):** This method tracks a sample's mass change as it is heated at controlled rates, capturing its decomposition behavior. The resulting data is used to estimate material lifespan and degradation kinetics using established models like the Flynn/Wall/Ozawa method per **ASTM E1641** [5].
- **Differential Scanning Calorimetry (DSC):** This technique measures heat flow into or out of a sample as a function of temperature or time. It is used to determine key thermal transitions like the **Glass Transition (T<sub>g</sub>)**, **Melting Point (T<sub>m</sub>)**, and crystallization temperature [3].
- **Thermal Lifetime Prediction:** Based on TGA data, practices like **ASTM E1877** are used to calculate the thermal endurance of materials. This involves determining a "failure temperature" at which a critical property (e.g., 5% mass loss) is reached over a specified time, such as a five-year period [5].

The workflow below summarizes the process of evaluating a polymer's thermal stability from experiment to prediction.



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## Research Recommendations

- **Finding PBA Data:** You may find more specific data on PBA by searching in specialized polymer science databases or academic journals, as it is often studied as a component in copolymers (like PBSA) rather than in isolation.
- **Explore Blends and Copolymers:** Recent research focuses on improving polyester properties through blending (e.g., PLA/PBAT) and using compatibilizers [2]. Investigating these systems may provide more practical insights for your application.
- **Consult Technical Datasheets:** For precise, manufacturer-specific thermal data on commercial polyester grades (including PBA if available), consulting technical datasheets from chemical suppliers is highly recommended.

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## References

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To cite this document: Smolecule. [comparative thermal stability PBA versus other polyesters].

Smolecule, [2026]. [Online PDF]. Available at:

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